

4-Chloro-2-(phenylethynyl)aniline: A Technical Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-Chloro-2-(phenylethynyl)aniline

Cat. No.: B2599015

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-(phenylethynyl)aniline is a substituted aniline derivative with potential applications in organic synthesis and medicinal chemistry. Its structure, featuring a chlorosubstituted aniline core and a phenylethynyl moiety, makes it an intriguing building block for the synthesis of more complex heterocyclic compounds and potential biologically active molecules. This technical guide provides a comprehensive overview of the available literature on **4-Chloro-2-(phenylethynyl)aniline**, focusing on its chemical properties, synthesis, and a discussion of the potential biological relevance of its structural motifs.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Chloro-2- (phenylethynyl)aniline** is presented in Table 1. The data is compiled from commercially available sources.



Property	Value	Source
CAS Number	928782-97-2	Sigma-Aldrich
Molecular Formula	C14H10CIN	CymitQuimica[1]
Molecular Weight	227.69 g/mol	CymitQuimica[1]
Appearance	Solid	CymitQuimica[1]
Purity	95% - 97%	Sigma-Aldrich, CymitQuimica[1]
Storage Temperature	0-8 °C	Sigma-Aldrich
InChI Key	JUMNQMVRAKHPJD- UHFFFAOYSA-N	CymitQuimica[1]

Table 1: Chemical and Physical Properties of 4-Chloro-2-(phenylethynyl)aniline

Synthesis of 4-Chloro-2-(phenylethynyl)aniline

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-2-** (phenylethynyl)aniline has not been found in the reviewed literature, the structure of the molecule strongly suggests its preparation via a Sonogashira coupling reaction. This palladium-catalyzed cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[2][3]

The most plausible synthetic route would involve the coupling of a di-halogenated aniline, such as 2-iodo-4-chloroaniline or 2-bromo-4-chloroaniline, with phenylacetylene. The greater reactivity of the C-I or C-Br bond compared to the C-CI bond would allow for selective coupling at the 2-position of the aniline ring.

Proposed Experimental Protocol (General Sonogashira Coupling)

This protocol is a generalized procedure based on established Sonogashira coupling reactions and should be optimized for the specific substrates.[2][4][5]



Materials:

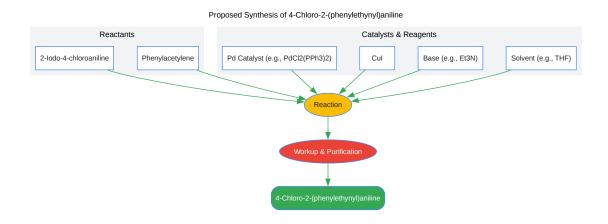
- 2-Iodo-4-chloroaniline (or 2-Bromo-4-chloroaniline)
- Phenylacetylene
- Palladium catalyst (e.g., PdCl₂(PPh₃)₂, Pd(PPh₃)₄)
- Copper(I) iodide (CuI)
- Base (e.g., Triethylamine (Et₃N), Diisopropylamine (DIPA))
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dimethylformamide (DMF))
- Inert gas (Nitrogen or Argon)

Procedure:

- To an oven-dried Schlenk flask under an inert atmosphere, add 2-iodo-4-chloroaniline (1 equivalent), the palladium catalyst (e.g., 2-5 mol%), and CuI (e.g., 5-10 mol%).
- Add the anhydrous solvent, followed by the base (e.g., 2-3 equivalents).
- To the stirred mixture, add phenylacetylene (1.1-1.5 equivalents) dropwise.
- The reaction mixture is then stirred at room temperature or heated (e.g., 50-100 °C) until the starting material is consumed (monitored by TLC or GC-MS).
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- The crude product is purified by column chromatography on silica gel to afford **4-Chloro-2-** (phenylethynyl)aniline.



Proposed Synthesis Workflow



Click to download full resolution via product page

Caption: Proposed Sonogashira coupling workflow for the synthesis of **4-Chloro-2-(phenylethynyl)aniline**.

Biological Activity

As of the date of this review, no specific studies detailing the biological activity of **4-Chloro-2-(phenylethynyl)aniline** have been identified in the public domain. However, the core structure of 4-chloroaniline is a component of various biologically active molecules, suggesting that **4-Chloro-2-(phenylethynyl)aniline** could serve as a valuable intermediate in the synthesis of compounds with potential therapeutic applications.



Toxicity of 4-Chloroaniline

It is important to note that 4-chloroaniline itself is classified as a toxic and potentially carcinogenic compound.[6] Studies have shown that it can induce hematotoxicity in rats and mice. Therefore, appropriate safety precautions should be taken when handling **4-Chloro-2-(phenylethynyl)aniline** and its derivatives.

Anticancer and Antibacterial Potential of Related Structures

Several studies have highlighted the anticancer and antibacterial properties of more complex molecules containing the 4-chloroaniline moiety. For instance, a series of 4-chloro-2-((5-aryl-1,3,4-oxadiazol-2-yl)amino)phenol analogues demonstrated significant anticancer activity against various cancer cell lines. Similarly, pyrimidodiazepines based on a 2-chloro-4-anilinoquinazoline scaffold have also shown potent antiproliferative effects. These findings suggest that the 4-chloroaniline scaffold can be a key pharmacophore in the design of novel therapeutic agents.

Due to the lack of specific biological data for **4-Chloro-2-(phenylethynyl)aniline**, no signaling pathway diagrams can be provided at this time.

Conclusion

4-Chloro-2-(phenylethynyl)aniline is a chemical compound with established physical and chemical properties, available from commercial suppliers. While a specific, detailed synthesis protocol is not readily available in the literature, its structure strongly points towards a Sonogashira coupling reaction as the most viable synthetic route. The lack of published biological data for this specific compound suggests it may primarily be a synthetic intermediate. However, the prevalence of the 4-chloroaniline core in various biologically active molecules, particularly in the context of anticancer and antibacterial research, underscores the potential of 4-Chloro-2-(phenylethynyl)aniline as a valuable building block for the development of new therapeutic agents. Further research is warranted to explore the synthesis, reactivity, and potential biological activities of this compound and its derivatives.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. 4-Chloroaniline Wikipedia [en.wikipedia.org]
- 6. NTP Comparative Toxicity Studies of o-, m-, and p-Chloroanilines (CAS Nos. 95-51-2; 108-42-9; and 106-47-8) Administered by Gavage to F344/N Rats and B6C3F1 Mice PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Chloro-2-(phenylethynyl)aniline: A Technical Review].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2599015#4-chloro-2-phenylethynyl-aniline-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com